

Application Note: Quantification of Carbethopendecinium Bromide by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Carbethopendecinium bromide

Cat. No.: B080928

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Carbethopendecinium bromide is a quaternary ammonium compound widely utilized for its antiseptic and disinfectant properties in pharmaceutical formulations, such as eye drops. Accurate quantification of this active pharmaceutical ingredient (API) is crucial for ensuring product quality, safety, and efficacy. This application note details a robust and reliable isocratic High-Performance Liquid Chromatography (HPLC) method with UV detection for the determination of **Carbethopendecinium bromide**. The described protocol is suitable for routine quality control analysis and stability studies.

Quantitative Data Summary

The performance of the HPLC method is expected to meet the following criteria, based on validation parameters for similar analytical techniques.

Parameter	Specification
Linearity Range	25 - 400 µg/mL
Correlation Coefficient (r ²)	> 0.999
Accuracy (Recovery)	98.0% - 105.0% ^{[1][2]}
Precision (RSD%)	< 2.0% ^{[1][2]}
Limit of Detection (LOD)	~ 7 µg/mL ^{[1][2]}
Limit of Quantification (LOQ)	~ 25 µg/mL

Experimental Protocols

1. Materials and Reagents

- **Carbethopendecinium bromide** reference standard
- Acetonitrile (HPLC grade)
- Ammonium acetate (analytical grade)
- Glacial acetic acid (analytical grade)
- Deionized water (18.2 MΩ·cm)
- 0.45 µm syringe filters

2. Instrumentation and Chromatographic Conditions

- **HPLC System:** A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- **Column:** Cyano (CN) column (e.g., LiChrospher 100 CN, 5 µm, 250 x 4.6 mm) or a suitable alternative.
- **Mobile Phase:** A mixture of 75% Acetonitrile and 25% Ammonium Acetate Buffer (pH 5.0).

- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Column Temperature: 30°C
- Detection Wavelength: 235 nm
- Run Time: Approximately 10 minutes

3. Preparation of Solutions

- Ammonium Acetate Buffer (pH 5.0): Dissolve 3.85 g of ammonium acetate in 1 L of deionized water. Adjust the pH to 5.0 with glacial acetic acid. Filter the buffer through a 0.45 μ m membrane filter before use.
- Mobile Phase Preparation: Mix 750 mL of acetonitrile with 250 mL of the prepared ammonium acetate buffer. Degas the solution using sonication or vacuum filtration.
- Standard Stock Solution (1000 μ g/mL): Accurately weigh 50 mg of **Carbethopendecinium bromide** reference standard and transfer it to a 50 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by appropriately diluting the standard stock solution with the mobile phase to achieve concentrations of 25, 50, 100, 200, and 400 μ g/mL.

4. Sample Preparation

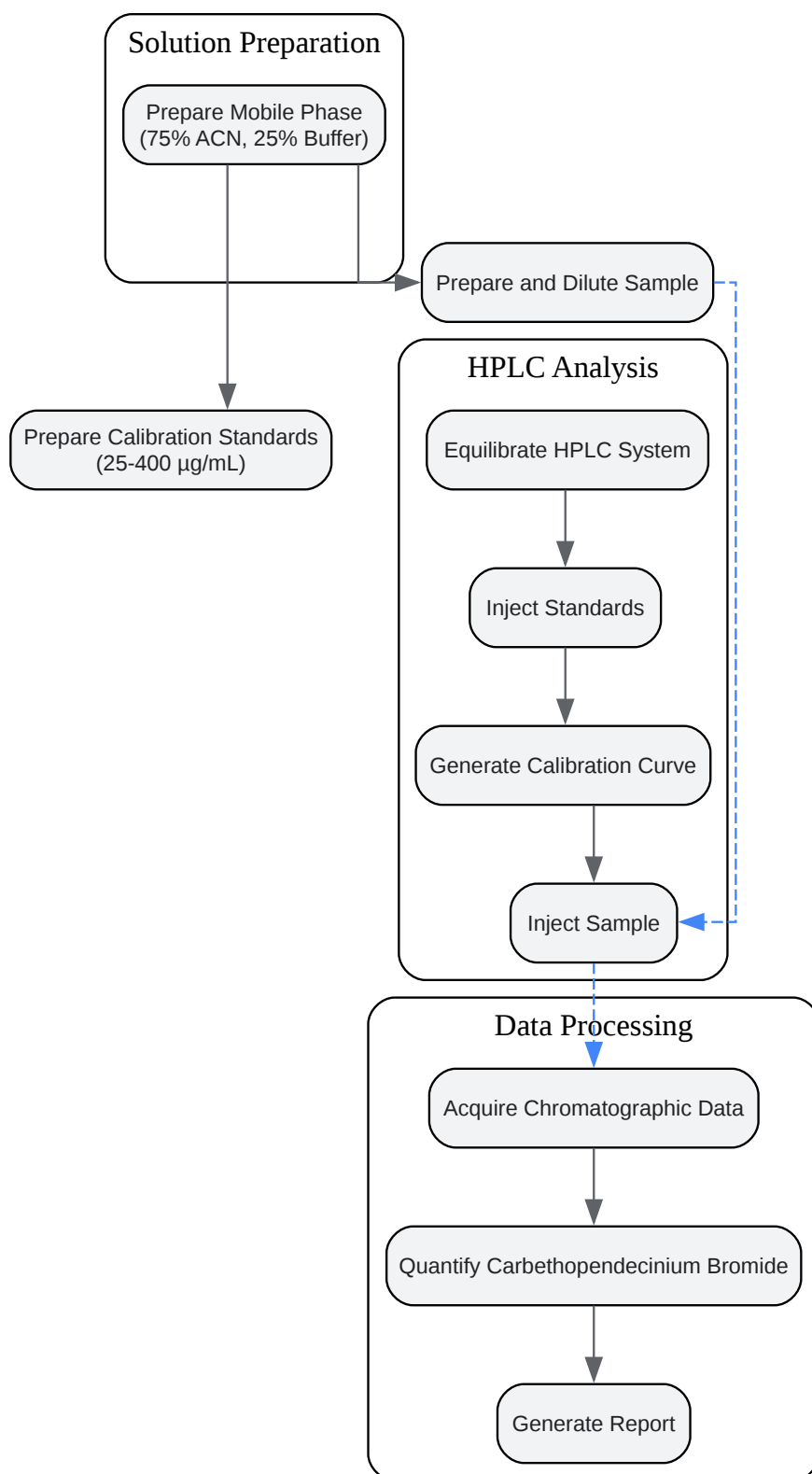
- For Liquid Samples (e.g., Eye Drops): Accurately dilute the sample with the mobile phase to obtain a theoretical concentration of **Carbethopendecinium bromide** within the calibration range (e.g., 100 μ g/mL).
- For Solid or Semi-Solid Samples: Accurately weigh a portion of the homogenized sample and dissolve it in a known volume of mobile phase. Further dilution may be necessary to bring the concentration within the linear range.

- Filtration: Prior to injection, filter all sample and standard solutions through a 0.45 µm syringe filter to remove any particulate matter.

5. Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the system is clean.
- Inject the calibration standards in ascending order of concentration.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Inject the prepared sample solutions.
- Determine the concentration of **Carbethopendecinium bromide** in the samples from the calibration curve.

Workflow Diagram



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Caption: Experimental workflow for **Carbethopendecinium bromide** quantification by HPLC.

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